

# Navigating the Safe Handling of Isopropyl 2-methoxyacetate: A Comprehensive Guide

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## Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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For researchers, scientists, and drug development professionals, the meticulous handling of chemical reagents is fundamental to both laboratory safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **Isopropyl 2-methoxyacetate**, ensuring a secure and compliant laboratory environment.

## Immediate Safety and Hazard Information

**Isopropyl 2-methoxyacetate** is a flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.[\[1\]](#)[\[2\]](#) It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

### Key Hazards:

- Flammable: Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Irritant: Causes skin and serious eye irritation.[\[1\]](#)[\[2\]](#) May cause respiratory irritation upon inhalation.[\[1\]](#)[\[2\]](#)
- Health Effects: Avoid breathing fumes, mist, or vapors.[\[1\]](#)[\[2\]](#)

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **Isopropyl 2-methoxyacetate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that adhere to European standard EN 166. A face shield should be worn in addition to goggles when there is a significant risk of splashing. <a href="#">[3]</a> <a href="#">[4]</a>	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves. Butyl rubber or nitrile gloves (minimum 4mil thickness) are recommended for incidental contact. For prolonged contact or immersion, heavier-duty gloves should be used. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> Always inspect gloves before use and change them immediately if contaminated. <a href="#">[3]</a>	Prevents skin contact, which can cause irritation. <a href="#">[1]</a> <a href="#">[2]</a> Nitrile gloves may have limited resistance to acetates, so they should be used for splash protection only and changed frequently. <a href="#">[6]</a> <a href="#">[7]</a>
Body Protection	A chemical-resistant lab coat (100% cotton or flame-resistant is preferred), long pants, and closed-toe shoes. <a href="#">[2]</a> <a href="#">[3]</a> For larger quantities, an apron or oversleeves may be necessary. <a href="#">[2]</a>	Minimizes skin exposure to accidental spills and protects from fire hazards.
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. <a href="#">[1]</a> <a href="#">[2]</a> If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.	Prevents inhalation of vapors that can cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a>

## Quantitative Safety Data

While specific occupational exposure limits for **Isopropyl 2-methoxyacetate** are not readily available, data for analogous compounds can provide guidance for risk assessment.[\[8\]](#)

Parameter	Value	Compound	Issuing Organization
Permissible Exposure Limit (PEL)	250 ppm (8-hour TWA)	Isopropyl Acetate	OSHA <a href="#">[1]</a> <a href="#">[9]</a>
Threshold Limit Value (TLV)	100 ppm (8-hour TWA)	Isopropyl Acetate	ACGIH <a href="#">[1]</a>
Short-Term Exposure Limit (STEL)	200 ppm (15-minute)	Isopropyl Acetate	ACGIH <a href="#">[1]</a>
Workplace Exposure Limit (WEL)	50 ppm (8-hour TWA)	Propylene Glycol Methyl Ether Acetate	WEEL <a href="#">[10]</a>

### Physical Properties:

Property	Value
CAS Number	17640-21-0 <a href="#">[1]</a>
Molecular Weight	132.16 g/mol <a href="#">[11]</a>
Appearance	Colorless to Yellow Liquid <a href="#">[11]</a>
Storage Temperature	Refrigerator <a href="#">[11]</a>

## Experimental Protocols: Handling and Disposal

Adherence to standardized procedures is critical for the safe handling and disposal of **Isopropyl 2-methoxyacetate**.

## Standard Operating Procedure for Handling

- Preparation:

- Ensure a certified chemical fume hood is operational.
- Gather all necessary PPE and inspect for integrity.
- Have a spill kit readily accessible.
- Remove all ignition sources from the work area.[1][3]
- Handling:
  - Conduct all work involving open containers of **Isopropyl 2-methoxyacetate** inside a chemical fume hood.[2][12]
  - Ground and bond containers when transferring the liquid to prevent static discharge.[1][3]
  - Use only non-sparking tools.[1][2]
  - Keep the container tightly closed when not in use.[1][3]
  - Avoid contact with skin and eyes.[1]
  - Wash hands thoroughly after handling.[1]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
  - Store away from incompatible materials such as strong oxidizing agents.[8]
  - Store in a designated flammable liquids cabinet.[12]

## Spill Response and Cleanup

- Immediate Actions:
  - Evacuate the immediate area and alert others.
  - If the spill is large or you are not trained to handle it, contact your institution's environmental health and safety department.

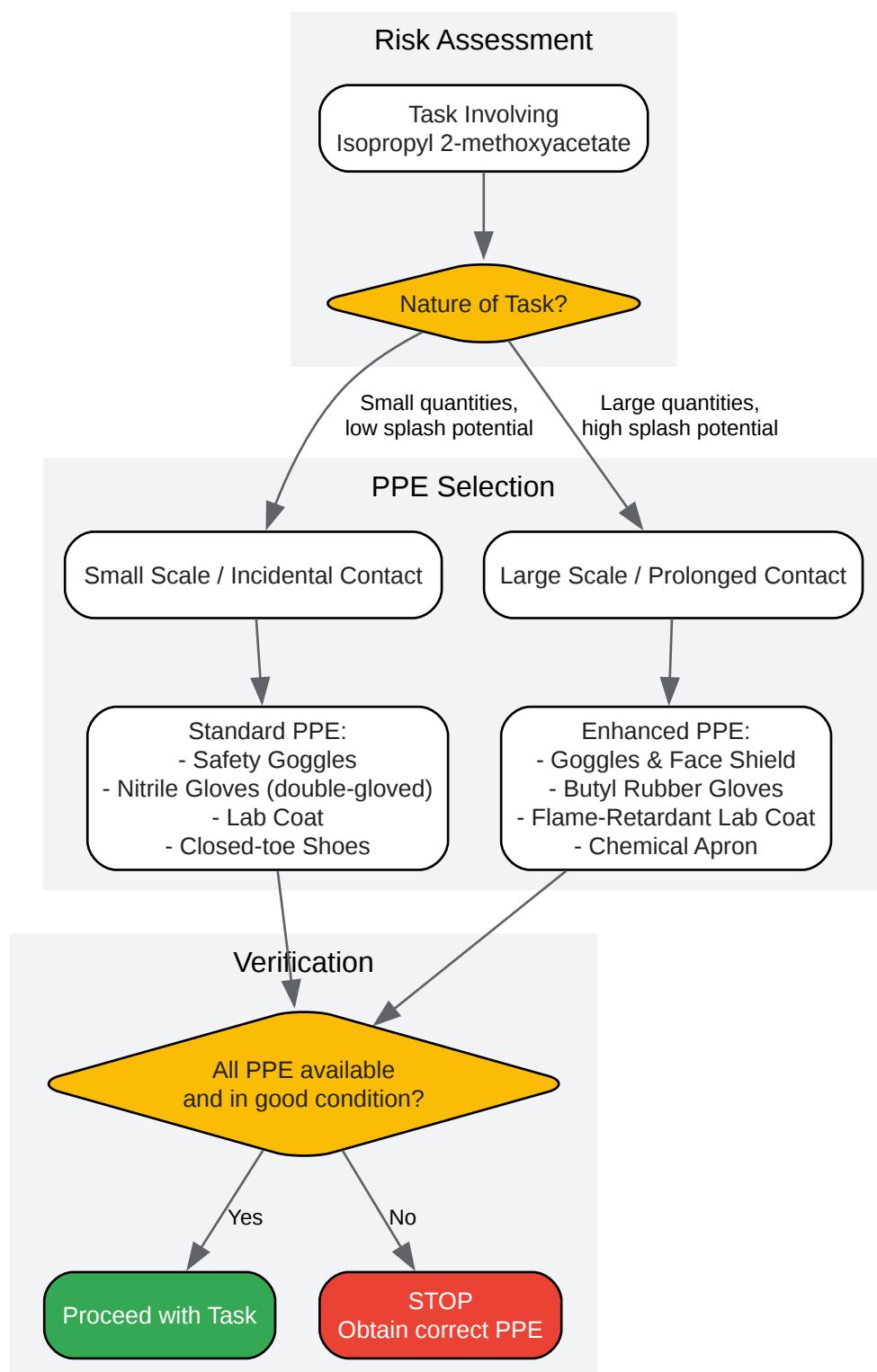
- Remove all ignition sources.
- Cleanup (for small, manageable spills by trained personnel):
  - Wear the appropriate PPE as outlined above.
  - Contain the spill using a non-combustible absorbent material like sand or earth. Do not use combustible materials like sawdust.
  - Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste.
  - Clean the spill area with soap and water.

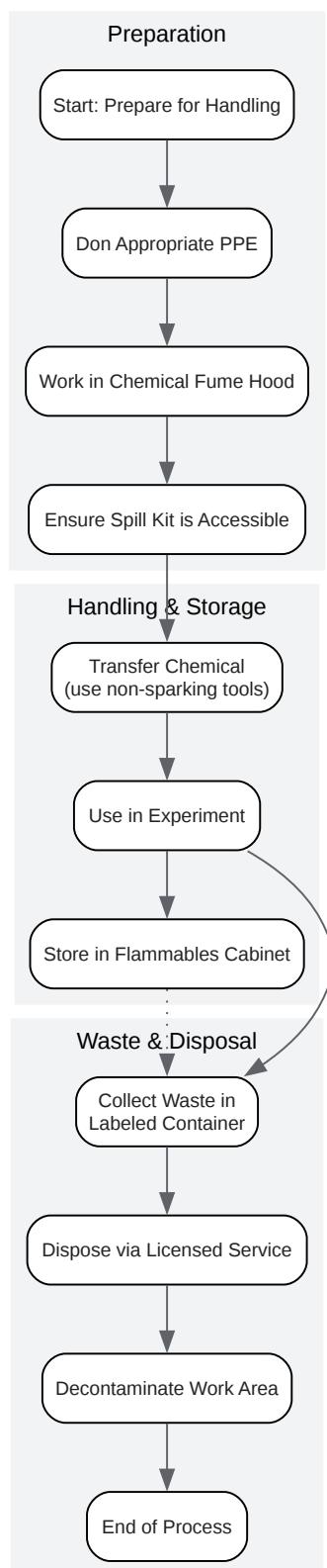
## Waste Disposal Plan

- Collection:
  - Collect all waste containing **Isopropyl 2-methoxyacetate** in a designated, properly labeled, and sealed hazardous waste container.
- Disposal:
  - Dispose of the hazardous waste through a licensed waste disposal service.[13]
  - Never dispose of **Isopropyl 2-methoxyacetate** down the drain or in regular trash.[13]
  - Maintain detailed records of waste generation and disposal.[13]

## Visual Workflow Guides

The following diagrams illustrate the key decision-making and procedural workflows for handling **Isopropyl 2-methoxyacetate** safely.



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